

Demethylwedelolactone Sulfate: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Demethylwedelolactone sulfate	
Cat. No.:	B15592164	Get Quote

CAS Number: 1318240-80-0 Molecular Formula: C₁₅H₈O₁₀S Molecular Weight: 380.28 g/mol

This technical guide provides a comprehensive overview of **Demethylwedelolactone sulfate**, a coumestan isolated from the medicinal plant Eclipta prostrata L.[1][2]. Due to the limited availability of specific experimental data for the sulfated form, this document also extensively covers the known biological activities, mechanisms of action, and experimental protocols for its parent compound, demethylwedelolactone, and the closely related wedelolactone. This information serves as a critical reference point for researchers and drug development professionals interested in the potential therapeutic applications of **Demethylwedelolactone sulfate**.

Chemical and Physical Properties

Demethylwedelolactone sulfate is a sulfated derivative of demethylwedelolactone, a naturally occurring coumestan. The addition of a sulfate group is known to enhance the water solubility of the compound, which may influence its pharmacokinetic properties and biological activity[1].



Property	Value	Source
CAS Number	1318240-80-0	[1][2]
Molecular Formula	C15H8O10S	[1][2]
Molecular Weight	380.28	[1][2]
Botanical Source	Eclipta prostrata L.	[2]
Compound Type	Coumarin	[1]

Biological Activities and Potential Therapeutic Applications

While specific biological activity data for **Demethylwedelolactone sulfate** is not extensively available in current literature, the activities of its parent compound, demethylwedelolactone, and the related coumestan, wedelolactone, have been studied. These compounds, also found in Eclipta prostrata, are known to possess a range of pharmacological properties, including anti-inflammatory, anti-cancer, and hepatoprotective effects[3][4]. The general biological activities of coumestans are wide-ranging and include estrogenic, anti-osteoporotic, neuroprotective, and antioxidant effects[5][6]. The sulfation of flavonoids can modulate their biological activity[7].

Anti-Cancer Activity

Demethylwedelolactone has demonstrated potential anti-cancer properties. In vitro studies have shown that it can inhibit the motility and invasiveness of MDA-MB-231 breast cancer cells[3]. Furthermore, it has been observed to suppress the metastasis and lung colonization of these tumor cells in nude mice[3].

Anti-Inflammatory Activity

Both demethylwedelolactone and wedelolactone have been reported to attenuate inflammation induced by cigarette smoke extract by blocking autophagy flux in respiratory epithelial cells[3].

Trypsin Inhibition

Demethylwedelolactone is a known inhibitor of trypsin, a serine protease.



Compound	Activity	IC50	Source
Demethylwedelolacto ne	Trypsin Inhibition	3.0 μg/ml	[4]

Mechanism of Action & Signaling Pathways

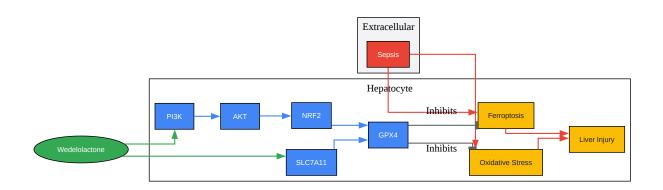
Detailed signaling pathway information for **Demethylwedelolactone sulfate** is not yet elucidated. However, studies on wedelolactone provide insights into the potential mechanisms.

Wedelolactone has been shown to modulate several key signaling pathways:

- PI3K/AKT/NRF2 and SLC7A11/GPX4 Signaling Pathways: Wedelolactone is suggested to alleviate oxidative stress and ferroptosis by activating these pathways.
- NF-kB Signaling Pathway: Wedelolactone can inhibit the abnormal proliferation of human renal mesangial cells by regulating this pathway.
- c-Myc Oncogenic Signaling: This compound has been observed to interrupt c-Myc signaling in prostate cancer cells.

Below is a diagram illustrating the potential signaling pathway of wedelolactone in mitigating sepsis-induced liver injury.





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Caption: Potential mechanism of Wedelolactone in mitigating liver injury.

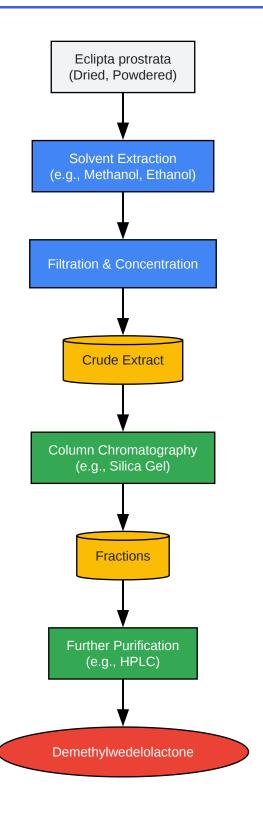
Experimental Protocols

Specific experimental protocols for **Demethylwedelolactone sulfate** are not available. However, protocols for the extraction of its parent compound and general methods for sulfation of flavonoids are described below.

Extraction of Demethylwedelolactone from Eclipta prostrata

A general workflow for the isolation of coumestans from Eclipta prostrata would typically involve the following steps:





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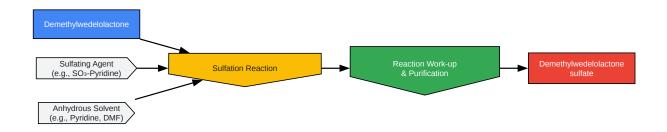
Caption: General workflow for isolating Demethylwedelolactone.

Chemical Synthesis of Demethylwedelolactone Sulfate



A specific protocol for the synthesis of **Demethylwedelolactone sulfate** is not readily available in the literature. However, a general method for the sulfation of flavonoids and other phenolic compounds can be adapted. This often involves the use of a sulfating agent such as sulfur trioxide pyridine complex or chlorosulfonic acid in an appropriate solvent.

A plausible synthetic route is outlined below:



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Caption: A plausible synthetic workflow for **Demethylwedelolactone sulfate**.

Future Research Directions

The existing literature indicates a significant knowledge gap regarding the specific biological activities and mechanisms of **Demethylwedelolactone sulfate**. Future research should focus on:

- Quantitative Biological Assays: Determining the IC₅₀ or EC₅₀ values of
 Demethylwedelolactone sulfate in various cancer cell lines and inflammatory models to compare its potency with demethylwedelolactone.
- Mechanism of Action Studies: Investigating the specific signaling pathways modulated by Demethylwedelolactone sulfate.
- Pharmacokinetic and Toxicological Profiling: Evaluating the absorption, distribution, metabolism, excretion (ADME), and toxicity profile of the sulfated compound.



 Development of a Standardized Synthesis Protocol: Establishing a reproducible and scalable method for the synthesis of **Demethylwedelolactone sulfate** to ensure a consistent supply for research purposes.

Conclusion

Demethylwedelolactone sulfate is a naturally derived coumestan with potential for therapeutic applications, inferred from the known activities of its parent compound. The enhanced solubility due to sulfation may offer advantages in terms of bioavailability. However, a lack of direct experimental data necessitates further investigation to fully characterize its pharmacological profile. This guide provides a foundational understanding for researchers to explore the therapeutic potential of this promising compound.

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